

Application Notes and Protocols: Safe Handling and Storage of Chlorocyclohexane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Chlorocyclohexane (C₆H₁₁Cl), also known as cyclohexyl chloride, is a colorless liquid with a pungent odor that serves as a versatile solvent and an intermediate in the synthesis of pharmaceuticals and other organic compounds.[1] While a valuable reagent, it is a hazardous chemical that requires strict adherence to safety protocols to mitigate risks of irritation, flammability, and environmental harm.[1][2] These application notes provide detailed procedures for the safe handling and storage of **chlorocyclohexane** in a laboratory setting.

Quantitative Data Summary

The following table summarizes key quantitative data for **chlorocyclohexane**, essential for risk assessment and safe handling.



Property	Value	References
Molecular Formula	C ₆ H ₁₁ Cl	[3]
Molecular Weight	118.61 g/mol	[1]
Appearance	Colorless liquid	[3]
Odor	Pungent, asphyxiating	[1][3]
Boiling Point	142 °C (287.6 °F)	[3][4]
Melting Point	-44 °C (-47.2 °F)	[3][4]
Flash Point	28.9 °C (84 °F)	[3]
Density	1.000 g/mL at 25 °C	[3][4]
Vapor Pressure	7 hPa at 20 °C	[5]
Water Solubility	0.4 g/L at 20 °C (insoluble)	[5]
Incompatibilities	Strong oxidizing agents, strong bases, acids, and acid fumes	[2][6][7]
Storage Temperature	Below +30°C in a cool, dry, well-ventilated area	[3][5]

Experimental ProtocolsPersonal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact. [1]

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard safety glasses are not sufficient.[5]
- Hand Protection: Use chemical-resistant gloves. Fluorinated rubber (e.g., Vitoject®) with a
 minimum layer thickness of 0.7 mm is recommended for full contact, providing a
 breakthrough time of over 480 minutes. Nitrile rubber is suitable for splash contact.[5] Always
 inspect gloves before use and dispose of contaminated gloves properly.[2]



- Body Protection: A flame-retardant lab coat or coveralls and closed-toe shoes are required.
 [2]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[7] If ventilation is inadequate or exposure limits may be exceeded, use a NIOSHapproved respirator with an organic vapor cartridge.[8]

Safe Handling and Use Protocol

Adherence to these steps is crucial to minimize the risk of fire, explosion, and exposure.

- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clear of clutter.
 - Have an appropriate fire extinguisher (dry powder, dry sand, or alcohol-resistant foam)
 and a spill kit readily accessible.[5] Do NOT use a water jet for firefighting.[5]
 - Ground and bond all containers and receiving equipment to prevent static discharge.[5][9]
 Use only non-sparking tools.[7]
- Dispensing and Use:
 - Keep the container of chlorocyclohexane tightly closed when not in use.
 - Avoid inhalation of vapors or mists.[2]
 - Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[2][5] No smoking is permitted in the handling area.[5]
 - When transferring, pour slowly to minimize splashing and vapor generation.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before breaks or leaving the lab.[2][5]
 - Decontaminate all equipment and the work area after use.



Storage Protocol

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

- Location: Store in a cool, dry, well-ventilated area specifically designated for flammable liquids.[1][3]
- Conditions: Keep containers tightly closed and upright to prevent leakage.[5] Store away from direct sunlight and sources of heat or ignition.[6]
- Segregation: Store separately from incompatible materials such as strong oxidizing agents, strong bases, and acids.[2][7]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

- Spill Response:
 - Evacuate non-essential personnel from the immediate area.
 - Remove all sources of ignition.[2]
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[5]
 - Collect the absorbed material using non-sparking tools and place it in a suitable, labeled, and closed container for disposal.
 - Do not allow the spill to enter drains or waterways.[2][5]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]



- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.[5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

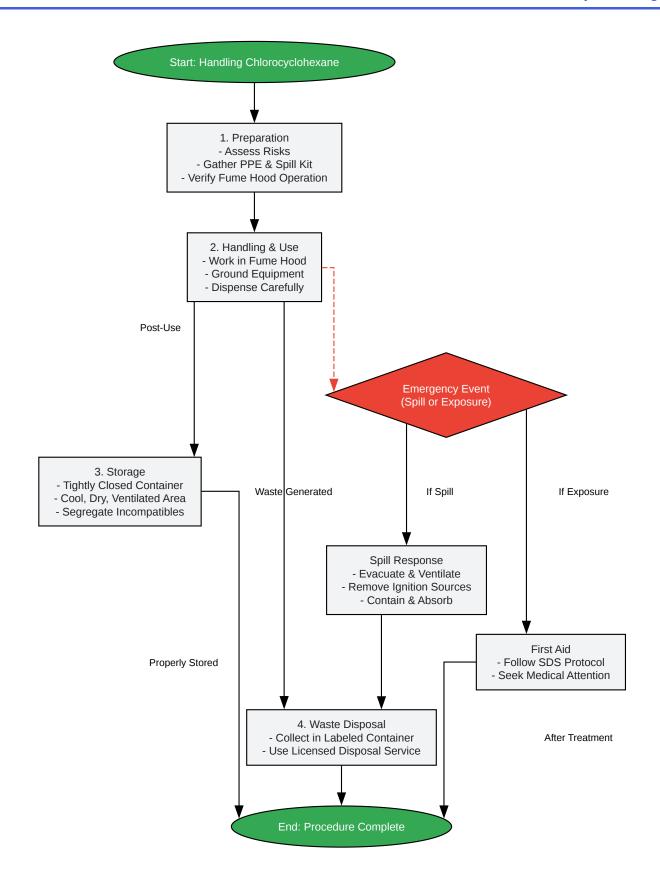
Waste Disposal

- Dispose of chlorocyclohexane waste and contaminated materials through a licensed professional waste disposal service.
- Do not mix with other waste.[5]
- Leave chemicals in their original containers for disposal.
- Handle uncleaned containers as you would the product itself.[5]

Visualized Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **chlorocyclohexane**.





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Caption: Workflow for safe handling and storage of **chlorocyclohexane**.



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- To cite this document: BenchChem. [Application Notes and Protocols: Safe Handling and Storage of Chlorocyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146310#safe-handling-and-storage-procedures-for-chlorocyclohexane-in-the-lab]

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